

Safety precautions and handling of hazardous 2-Thiouracil powder

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Compound of Interest

Compound Name: 2-Thiouracil

Cat. No.: B140356

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Technical Support Center: Safe Handling of 2-Thiouracil Powder

This guide provides essential safety information for researchers, scientists, and drug development professionals working with **2-Thiouracil** powder. Please consult your institution's safety protocols and the full Safety Data Sheet (SDS) before handling this substance.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **2-Thiouracil** powder?

A1: **2-Thiouracil** is suspected of causing cancer and may cause adverse reproductive effects.
[1][2] It can also cause irritation to the eyes, skin, and respiratory tract.[1] Chronic ingestion may lead to liver damage.[1] The toxicological properties of this substance have not been fully investigated.[1]

Q2: What Personal Protective Equipment (PPE) is required when handling **2-Thiouracil** powder?

A2: A summary of recommended PPE is provided in the table below. It is crucial to wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and protective clothing to prevent skin exposure.[1] If engineering controls are insufficient to maintain low

airborne concentrations, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1]

Q3: What should I do in case of accidental exposure to **2-Thiouracil** powder?

A3: Immediate action is critical. Follow the first aid measures outlined in the table below and seek medical attention.[1][3] For any exposure, it is important to remove the individual from the source of exposure to fresh air immediately.[1]

Q4: How should I properly store **2-Thiouracil** powder?

A4: Store **2-Thiouracil** in a tightly closed container in a cool, dry, and well-ventilated area.[1] It should be stored away from incompatible substances.[1] Some sources recommend a storage temperature of 15-25°C.[4]

Q5: How do I handle a spill of **2-Thiouracil** powder?

A5: For a small spill, don the appropriate PPE, identify the spill area, and prevent access.[5] Carefully wet the powder to avoid generating dust, then sweep or vacuum the material into a suitable, labeled hazardous waste container.[5][6] Clean the spill area with a 10% bleach solution followed by a 1% sodium thiosulfate solution, then wash with detergent and rinse with water.[5] Dispose of all contaminated materials as hazardous waste.[5] For large spills, evacuate the area and contact your institution's Environmental Health & Safety (EHS) department.[5]

Q6: How must **2-Thiouracil** waste be disposed of?

A6: **2-Thiouracil** and its container must be disposed of as hazardous waste.[4][7] Chemical waste generators must adhere to local, regional, national, and international regulations for proper classification and disposal.[1][7] Do not empty into drains.[4][7]

Quantitative Data Summary

Parameter	Value	Source
Occupational Exposure Limits	No OSHA Vacated PELs are listed for this chemical.	[1]
Bulk Density	~600 kg/m ³	[4][7]
Decomposition Temperature	> 300 °C	[8]
n-octanol/water partition coefficient (log value)	0.9	[4]

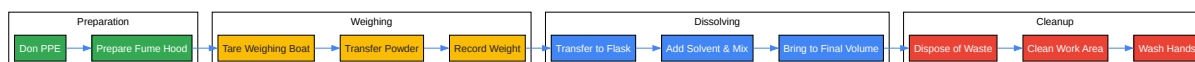
Experimental Protocols

Protocol for Weighing and Preparing a Solution of 2-Thiouracil

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean.
 - Gather all necessary materials: **2-Thiouracil** powder, a suitable solvent, weighing paper or boat, spatula, volumetric flask, and appropriate PPE (lab coat, safety goggles, and chemically resistant gloves).
- Weighing the Powder:
 - Perform all manipulations within the chemical fume hood to minimize inhalation exposure.
 - Place a weighing boat on the analytical balance and tare.
 - Carefully transfer the desired amount of **2-Thiouracil** powder to the weighing boat using a clean spatula. Avoid generating dust.
 - Record the exact weight.
- Dissolving the Powder:
 - Carefully transfer the weighed powder into the volumetric flask.

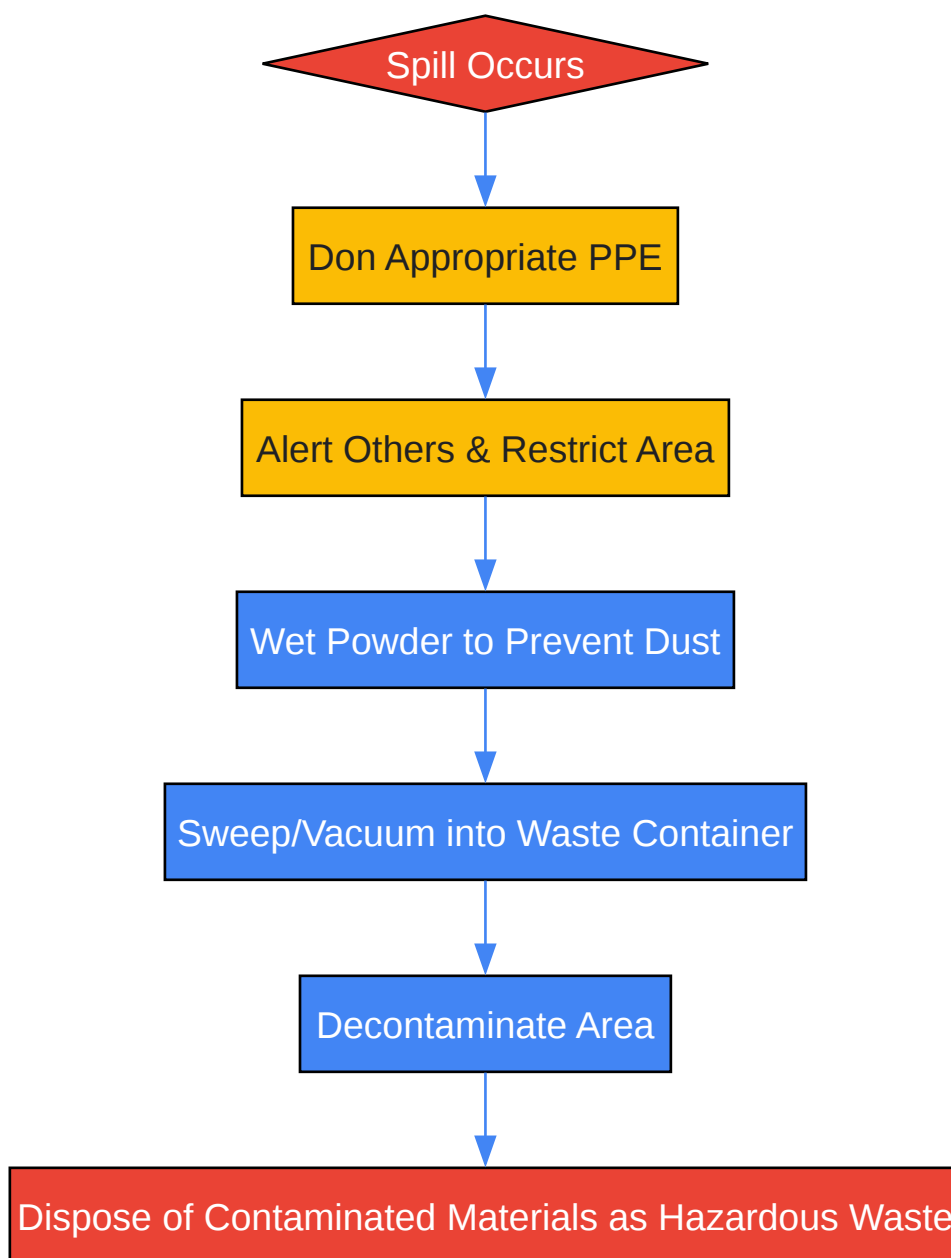
- Add a small amount of the chosen solvent to the weighing boat to rinse any remaining powder and transfer it to the flask.
- Add approximately half of the final desired volume of solvent to the flask.
- Gently swirl the flask to dissolve the powder. Sonication may be used if necessary.
- Once dissolved, add the solvent to the final volume mark.
- Cap the flask and invert several times to ensure a homogenous solution.
- Cleanup:
 - Dispose of the weighing boat and any contaminated materials in the designated hazardous waste container.
 - Clean the spatula and work area thoroughly.
 - Wash hands thoroughly after handling.^[1]

Visualizations



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Caption: Experimental workflow for safely weighing and dissolving **2-Thiouracil** powder.



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Caption: Decision and action flow for responding to a **2-Thiouracil** powder spill.

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